

Essential Safety and Operational Guide for 2,4,5-Trimethylaniline

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Compound of Interest

Compound Name: **2,4,5-Trimethylaniline**

Cat. No.: **B089559**

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This guide provides critical safety protocols and logistical information for the handling and disposal of **2,4,5-Trimethylaniline**, tailored for research, scientific, and drug development professionals. Adherence to these procedures is vital for ensuring laboratory safety and minimizing exposure risks.

Chemical Identifier:

- Name: **2,4,5-Trimethylaniline**
- Synonyms: Pseudocumidine, Psi-cumidine
- CAS Number: 137-17-7

Emergency Overview: **2,4,5-Trimethylaniline** is a toxic substance that poses significant health risks. It is harmful if swallowed, inhaled, or absorbed through the skin and is suspected of causing cancer.^{[1][2][3]} It can also cause irritation to the eyes, skin, and respiratory system.^[2] This compound is toxic to aquatic life with long-lasting effects.^{[1][3][4]} In the event of a fire, it may emit toxic fumes of nitrogen oxides.^[4]

Hazard and Safety Data

The following table summarizes key quantitative data for **2,4,5-Trimethylaniline**.

Property	Value
Molecular Formula	C ₉ H ₁₃ N
Molecular Weight	135.21 g/mol [4] [5]
Appearance	White crystals or beige powder. [4]
Boiling Point	234-235 °C (453-455 °F) at 760 mmHg. [4]
Melting Point	68 °C (154 °F). [4]
Solubility	Less than 0.1 mg/mL at 23 °C (73 °F). [4]
GHS Hazard Statements	H301: Toxic if swallowed. [3] [4] H311: Toxic in contact with skin. [3] [4] H331: Toxic if inhaled. [3] [4] H350: May cause cancer. [1] [3] [4] H411: Toxic to aquatic life with long lasting effects. [1] [3] [4]

Personal Protective Equipment (PPE)

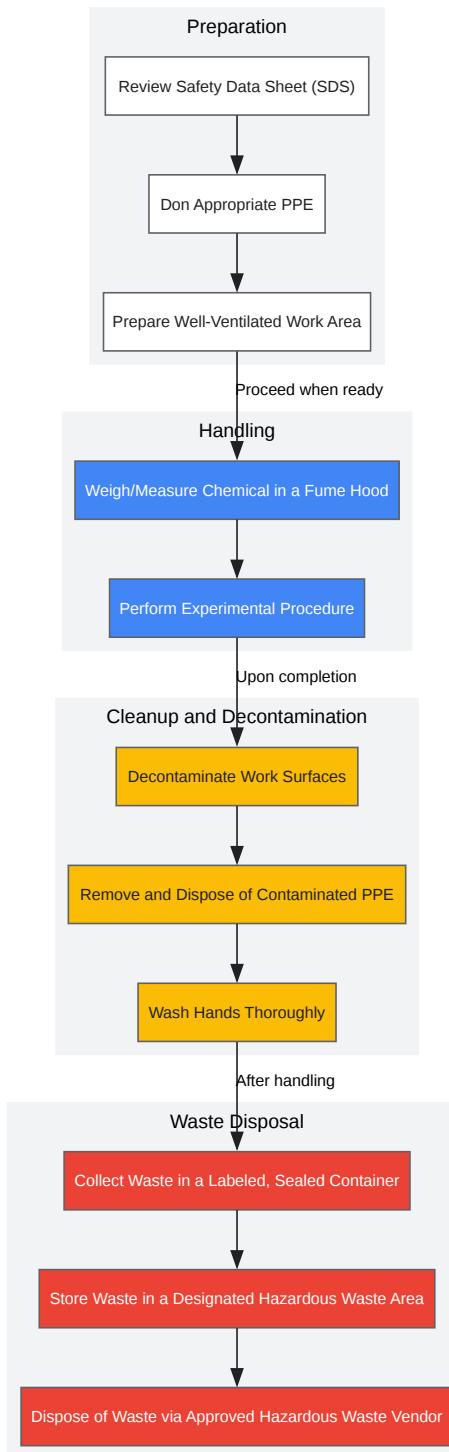
Strict adherence to PPE protocols is mandatory when handling **2,4,5-Trimethylaniline**.

PPE Category	Specification
Eye/Face	Safety glasses with side-shields or goggles.
Skin	Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin exposure. [2]
Respiratory	A NIOSH-approved half-face respirator with a combination filter cartridge for organic vapors, acid gases, and particulates should be worn, especially when weighing or diluting the neat chemical. [4] Use in a well-ventilated area is required. [1] [2]
General	An eyewash station and safety shower must be readily accessible in the work area. [2]

Experimental Protocols: Handling and Disposal Workflow

The following diagram outlines the standard operating procedure for the safe handling and disposal of **2,4,5-Trimethylaniline**.

Workflow for Safe Handling and Disposal of 2,4,5-Trimethylaniline

[Click to download full resolution via product page](#)**Caption: Safe handling and disposal workflow for 2,4,5-Trimethylaniline.**

Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure or spill.

First Aid Measures:

- Inhalation: Move the individual to fresh air immediately.[2] If breathing is difficult or has stopped, provide artificial respiration.[2] Seek immediate medical attention.[2]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[2] Seek immediate medical attention.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting.[5] If the person is conscious, rinse their mouth with water.[2][5] Never give anything by mouth to an unconscious person.[5] Seek immediate medical attention.[2][5]

Spill Response:

- Minor Spills:
 - Evacuate non-essential personnel.
 - Ensure adequate ventilation.
 - Wearing appropriate PPE, clean up the spill using dry methods to avoid generating dust. [1]
 - Collect the material in a suitable, labeled container for disposal.[1]
- Major Spills:
 - Evacuate the area and move upwind.[1]
 - Alert the appropriate emergency response team and fire brigade, informing them of the hazard's location and nature.[1]

- Prevent the spill from entering drains or waterways.[[1](#)]
- Contain the spill with inert materials like sand, earth, or vermiculite.[[1](#)]

Storage and Disposal Plan

Storage:

- Store in a cool, dry, and well-ventilated area.[[1](#)][[2](#)]
- Keep containers tightly sealed when not in use.[[1](#)][[2](#)]
- Avoid physical damage to containers.[[1](#)]
- Store locked up.[[1](#)][[3](#)]

Disposal:

- Dispose of contents and containers to an authorized hazardous or special waste collection point in accordance with all local, regional, and national regulations.[[1](#)]
- Do not allow the chemical to enter the environment.[[2](#)] Contaminated clothing should be laundered separately before reuse.[[1](#)]

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